

A Technical Guide to 2-Thiophenemethanol: Commercial Availability, Applications, and Experimental Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Thiophenemethanol

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Thiophenemethanol, a versatile heterocyclic alcohol, serves as a critical building block in the synthesis of a wide array of organic molecules. Its unique chemical structure, featuring a reactive hydroxymethyl group attached to a thiophene ring, makes it an indispensable intermediate in the pharmaceutical, agrochemical, and material science industries. This technical guide provides a comprehensive overview of the commercial availability of **2-Thiophenemethanol**, its key applications in research and development, and detailed experimental protocols for its use in common synthetic transformations.

Introduction to 2-Thiophenemethanol

2-Thiophenemethanol, also known as 2-(Hydroxymethyl)thiophene or Thenyl alcohol, is a colorless to light yellow liquid with the chemical formula C_5H_6OS . The thiophene moiety is a well-established pharmacophore in medicinal chemistry, and the hydroxyl group provides a reactive handle for a variety of chemical modifications. This combination of features makes **2-Thiophenemethanol** a valuable starting material for the synthesis of more complex molecules with diverse biological and physical properties.

Commercial Availability and Suppliers

2-Thiophenemethanol is readily available from a multitude of global chemical suppliers. It is typically offered in various purity grades, ranging from technical grade to high-purity (99%+) suitable for sensitive applications in pharmaceutical synthesis. The following tables summarize the availability of **2-Thiophenemethanol** from prominent suppliers, highlighting common purities, quantities, and representative pricing.

Table 1: Major Global Suppliers of **2-Thiophenemethanol**

Supplier	Purity	Available Quantities
Sigma-Aldrich (Merck)	98%	25 g, 100 g
Thermo Fisher Scientific (Alfa Aesar)	97%, 99+%	25 g, 100 g
TCI (Tokyo Chemical Industry)	>98.0% (GC)	25 g, 100 g, 500 g
Santa Cruz Biotechnology	Not specified	Contact for details
Chem-Impex	≥ 99% (GC)	5 g, 25 g, 100 g, 250 g, 1 kg

Table 2: Representative Pricing for **2-Thiophenemethanol**

Supplier	Purity	Quantity	Price (USD)
Thermo Fisher Scientific	97%	100 g	\$152.00
TCI America	>98.0%	25 g	\$124.00
Chem-Impex	≥ 99%	25 g	\$39.16
Chem-Impex	≥ 99%	100 g	\$123.08
Chem-Impex	≥ 99%	1 kg	\$514.37

Note: Prices are subject to change and may vary by region. It is advisable to consult the suppliers' websites for the most current pricing and availability.

Applications in Research and Drug Development

2-Thiophenemethanol is a versatile reagent with broad applications in organic synthesis and medicinal chemistry.

Pharmaceutical Synthesis

The thiophene ring is a key structural motif in numerous pharmaceuticals. **2-**

Thiophenemethanol serves as a crucial intermediate in the synthesis of several important drugs. For instance, it is a precursor to 2-thiopheneethanol, which is used in the synthesis of the antiplatelet agent Clopidogrel.^[1] The ability to introduce the thiophene moiety early in a synthetic route makes **2-Thiophenemethanol** a valuable starting material for drug discovery programs.

Organic Synthesis

In general organic synthesis, **2-Thiophenemethanol** is utilized in a variety of reactions, including:

- **Esterification:** The hydroxyl group can be readily esterified with carboxylic acids or their derivatives to form thienyl esters.
- **Alkylation:** It can be used as an alkylating agent to introduce the 2-thenyl group onto other molecules.
- **Halogenation:** The hydroxyl group can be replaced by a halogen, such as chlorine, to produce 2-(halomethyl)thiophenes, which are themselves versatile synthetic intermediates.^{[2][3]}

Material Science

The electronic properties of the thiophene ring make it a desirable component in organic electronic materials. **2-Thiophenemethanol** can be used in the synthesis of monomers for conductive polymers and other functional materials with applications in sensors and organic light-emitting diodes (OLEDs).

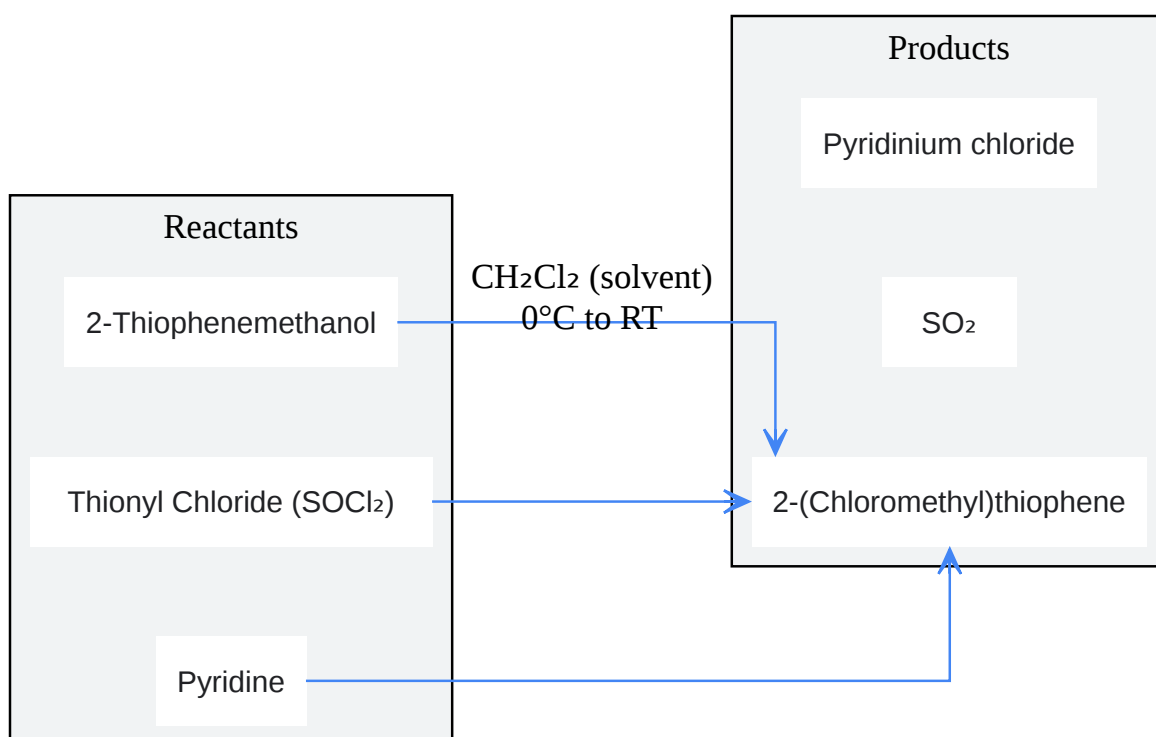
Experimental Protocols

This section provides a detailed protocol for a key synthetic transformation utilizing **2-Thiophenemethanol**: the synthesis of 2-(Chloromethyl)thiophene. This reaction is a

fundamental step for further functionalization of the thiophene ring.

Synthesis of 2-(Chloromethyl)thiophene from 2-Thiophenemethanol[2][3]

Reaction Scheme:



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A representative reaction scheme for the synthesis of 2-(Chloromethyl)thiophene.

Materials:

- **2-Thiophenemethanol** (5.58 g, 50.9 mmol)
- Pyridine (6.0 g, 76.3 mmol)
- Thionyl chloride

- Anhydrous dichloromethane (600 mL)
- Water (500 mL)
- 5% aqueous sodium bicarbonate solution (600 mL)
- Brine (300 mL)
- Anhydrous sodium sulfate

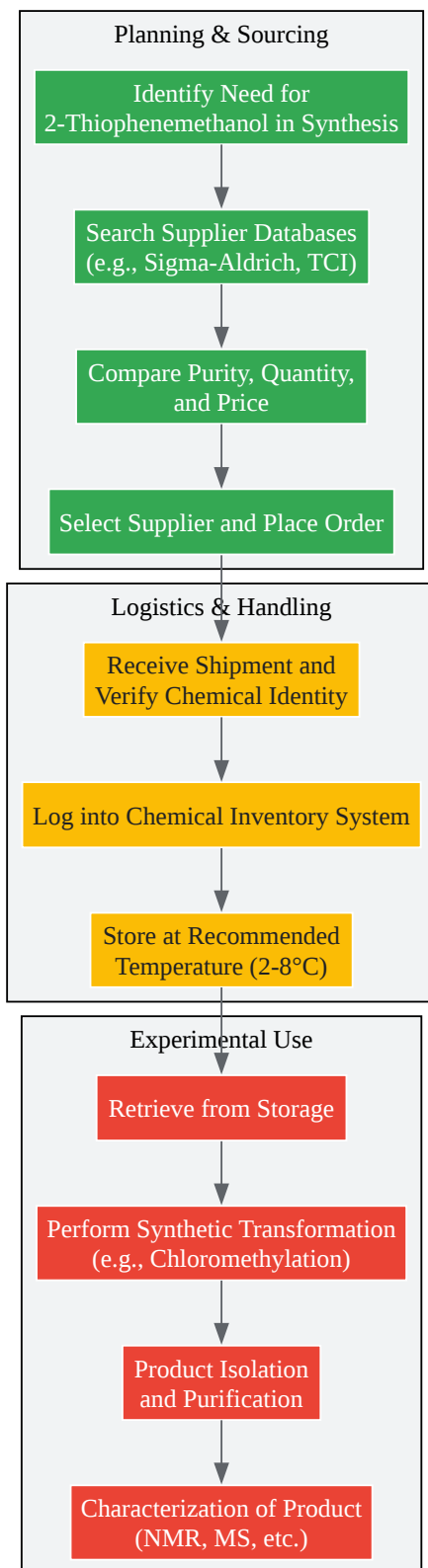
Procedure:

- In a suitable reaction vessel, dissolve **2-Thiophenemethanol** and pyridine in anhydrous dichloromethane at 0°C.
- Slowly add thionyl chloride dropwise to the solution while maintaining the temperature at 0°C.
- Stir the reaction mixture at 0°C for 1 hour.
- Allow the reaction to warm to room temperature and continue stirring overnight.
- Quench the reaction by the addition of water.
- Separate the organic layer.
- Extract the aqueous layer twice with dichloromethane.
- Combine the organic layers and wash sequentially with 5% aqueous sodium bicarbonate solution and brine.
- Dry the organic layer with anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to yield 2-(Chloromethyl)thiophene as an oil.

Visualization of Workflows and Pathways

Procurement and Laboratory Workflow

The following diagram illustrates a typical workflow for a research organization from identifying the need for **2-Thiophenemethanol** to its experimental application.

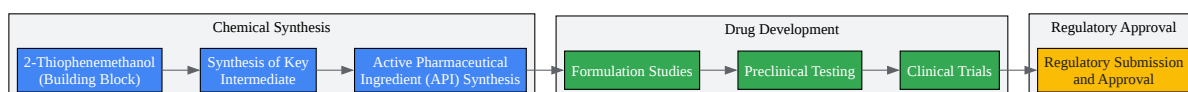


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Procurement and experimental workflow for **2-Thiophenemethanol**.

Role in a Drug Discovery Pathway

This diagram illustrates the position of **2-Thiophenemethanol** as a building block in a simplified drug discovery and development pipeline.



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Simplified role of **2-Thiophenemethanol** in a drug discovery pipeline.

Conclusion

2-Thiophenemethanol is a commercially accessible and synthetically versatile chemical that plays a significant role in modern organic chemistry, particularly in the development of new pharmaceuticals and materials. Its straightforward reactivity, combined with the favorable properties of the thiophene ring system, ensures its continued importance as a key building block for researchers and drug development professionals. This guide has provided a snapshot of its commercial landscape, highlighted its primary applications, and offered a detailed experimental protocol to aid in its practical use in the laboratory.

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- To cite this document: BenchChem. [A Technical Guide to 2-Thiophenemethanol: Commercial Availability, Applications, and Experimental Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153580#commercial-availability-and-suppliers-of-2-thiophenemethanol]

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